

Comprehensive Safety and Handling Guide for Thiodiglycol

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Compound of Interest

Compound Name: Thiodiglycol

Cat. No.: B106055

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This guide provides essential procedural information for the safe handling, storage, and disposal of **thiodiglycol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure a safe and compliant work environment.

Hazard Overview

Thiodiglycol is a colorless, viscous liquid with a characteristic odor.^{[1][2]} While less toxic than other glycols, it presents several hazards that require careful management.

- Primary Hazard: Causes serious eye irritation.^{[3][4][5]}
- Contact Hazard: Can cause mild skin irritation upon contact.^[3]
- Inhalation Hazard: May act as a potential respiratory irritant if inhaled.^{[1][3]} While its evaporation at 20°C is negligible, a harmful concentration of airborne particles can be reached quickly if the substance is sprayed.^{[1][6]}
- Chemical Hazards: Decomposes on heating, producing toxic and corrosive fumes such as hydrogen sulfide and sulfur oxides.^{[1][2]} It can also react violently with strong acids and strong oxidants.^[1]

Physical and Chemical Properties

Understanding the properties of **thiodiglycol** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₄ H ₁₀ O ₂ S[3]
Molecular Weight	122.19 g/mol [3]
Appearance	Colorless, viscous liquid[1]
Melting Point	-10°C to -18°C[1]
Flash Point	160°C (open cup)[1]
Auto-ignition Temp.	260°C[1]
Solubility in Water	Miscible (100 g/100ml at 20°C)[1][3]
Vapor Density	4.22 (air = 1)[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **thiodiglycol** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or safety goggles conforming to EN166 or NIOSH standards.[4][7]	Protects against splashes and vapors that cause serious eye irritation.[4][5]
Skin Protection	Chemical-resistant protective gloves.[1][7]	Prevents skin contact and potential mild irritation.[3] Gloves must be inspected before use.[4]
Respiratory Protection	Use in a well-ventilated area with local exhaust.[1][3][6] If ventilation is inadequate or in case of spraying, use a full-face respirator with appropriate cartridges (e.g., type ABEK EN 14387).[4]	Protects against inhalation of vapors or mists, which can irritate the respiratory tract.[1][4]
Body Protection	Standard laboratory coat.	Protects against accidental skin contact on arms and body.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for preventing accidents and exposure.

Handling Protocol:

- Ventilation: Always handle **thiodiglycol** in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Avoid Contact: Take precautions to avoid contact with skin and eyes and prevent inhalation of any vapor or mist.[4]
- Ignition Sources: Keep away from open flames and hot surfaces.[1][6] Although it has a high flash point, it is combustible.[1]

- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4] Do not eat, drink, or smoke in the work area.[1]

Storage Protocol:

- Container: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[4][8]
- Incompatibilities: Store away from strong acids and strong oxidants.[1]
- Atmosphere: The material is hygroscopic and air-sensitive; consider storing under an inert gas.[4]

Emergency Procedures: Spill and Exposure Management

Immediate and appropriate action is required in the event of a spill or personnel exposure.

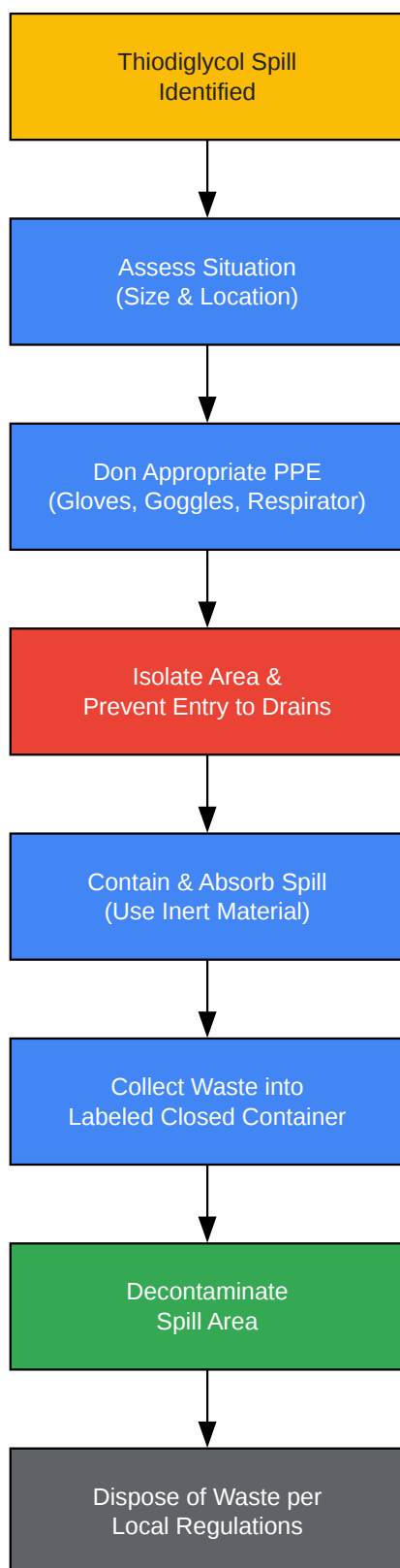
Spill Management Protocol:

- Ensure Safety: Evacuate non-essential personnel. Ensure adequate ventilation and wear all required PPE, including respiratory protection.[2][4]
- Contain Spill: Prevent the spill from spreading and stop it from entering drains.[4][7]
- Absorb Liquid: Collect any leaking liquid into covered containers.[1] Absorb the remaining liquid with an inert, non-combustible material such as sand or vermiculite.[1][2][7]
- Collect Waste: Scoop the absorbed material into a suitable, closed container labeled for hazardous waste disposal.[2][4]
- Clean Area: Clean the spill area thoroughly once the material has been removed.

First-Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes.[4] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[1]

- Skin Contact: Remove contaminated clothing immediately.^[9] Wash the affected skin with plenty of soap and water.^[4]^[9]
- Inhalation: Move the person to fresh air and have them rest.^[1]^[9] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^[4]^[9]
- Ingestion: Rinse the mouth with water.^[1] Do NOT induce vomiting.^[1]^[9] Seek medical attention.^[9]



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Caption: Emergency workflow for a **thiodiglycol** spill.

Disposal Plan

Proper disposal of **thiodiglycol** and associated waste is mandatory to ensure environmental safety and regulatory compliance.

Disposal Protocol:

- Waste Classification: **Thiodiglycol** waste is considered hazardous waste.[2][4]
- Containerization: All waste material, including unused product and contaminated items (e.g., absorbent materials, gloves), must be collected in suitable, closed, and clearly labeled containers.[2][4] Do not mix with other waste.
- Regulatory Compliance: Disposal must be conducted in strict accordance with all local, regional, and national environmental regulations.[1][3][7]
- Authorized Disposal: Arrange for collection and disposal by a licensed hazardous waste management company.[5] Do not dispose of the product down the drain or with municipal waste.[5][7]

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